

# Technical Guide: 3,3-Dibromopentane

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## Compound of Interest

Compound Name: 3,3-Dibromopentane

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3,3-dibromopentane**, a geminal dihalide with applications in organic synthesis. The guide covers its physicochemical properties, synthesis, reactivity, and safety protocols, presented in a format tailored for scientific and research applications.

## Physicochemical and Spectroscopic Data

The fundamental properties of **3,3-dibromopentane** are summarized below. These values are critical for experimental design, including reaction setup, purification, and characterization.

## Physical and Chemical Properties

Property	Value	Source
IUPAC Name	3,3-dibromopentane	[1]
CAS Number	54653-27-9	[1]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> Br <sub>2</sub>	[1][2]
Molecular Weight	229.94 g/mol	[1][2]
Boiling Point	189 °C (estimate)	
Density	1.660 g/cm <sup>3</sup> (estimate)	
Refractive Index	1.500 (estimate)	
SMILES	CCC(CC)(Br)Br	[1]
InChIKey	NTIGNJOEBVTPJJ- UHFFFAOYSA-N	[1]

## Predicted Spectroscopic Data

While experimental spectra for **3,3-dibromopentane** are not readily available in public databases, the expected nuclear magnetic resonance (NMR) and mass spectrometry (MS) characteristics can be predicted based on its structure.

Spectroscopy	Predicted Data
$^1\text{H}$ NMR	Two signals are expected: a triplet corresponding to the two methyl ( $\text{CH}_3$ ) groups and a quartet for the two methylene ( $\text{CH}_2$ ) groups. The integration ratio would be 3:2.
$^{13}\text{C}$ NMR	Three signals are anticipated: one for the methyl carbons, one for the methylene carbons, and a distinct signal for the quaternary carbon bonded to the two bromine atoms ( $\text{C}(\text{Br})_2$ ), which would be shifted significantly downfield.
Mass Spec.	The molecular ion peak $[\text{M}]^+$ would exhibit a characteristic isotopic pattern for two bromine atoms (approximately 1:2:1 ratio for M, M+2, M+4). Common fragmentation would involve the loss of bromine radicals ( $\text{Br}\cdot$ ) and ethyl radicals ( $\text{CH}_3\text{CH}_2\cdot$ ).

## Synthesis of 3,3-Dibromopentane

The primary synthetic route to **3,3-dibromopentane** is the bromination of 3-pentanone. The following protocol is a representative method.

### Experimental Protocol: Bromination of 3-Pentanone

This procedure outlines the synthesis of **3,3-dibromopentane** from 3-pentanone using bromine in the presence of a catalyst.

Materials:

- 3-Pentanone
- Bromine
- Dichloromethane (solvent)
- Triphenyl phosphite or similar catalyst

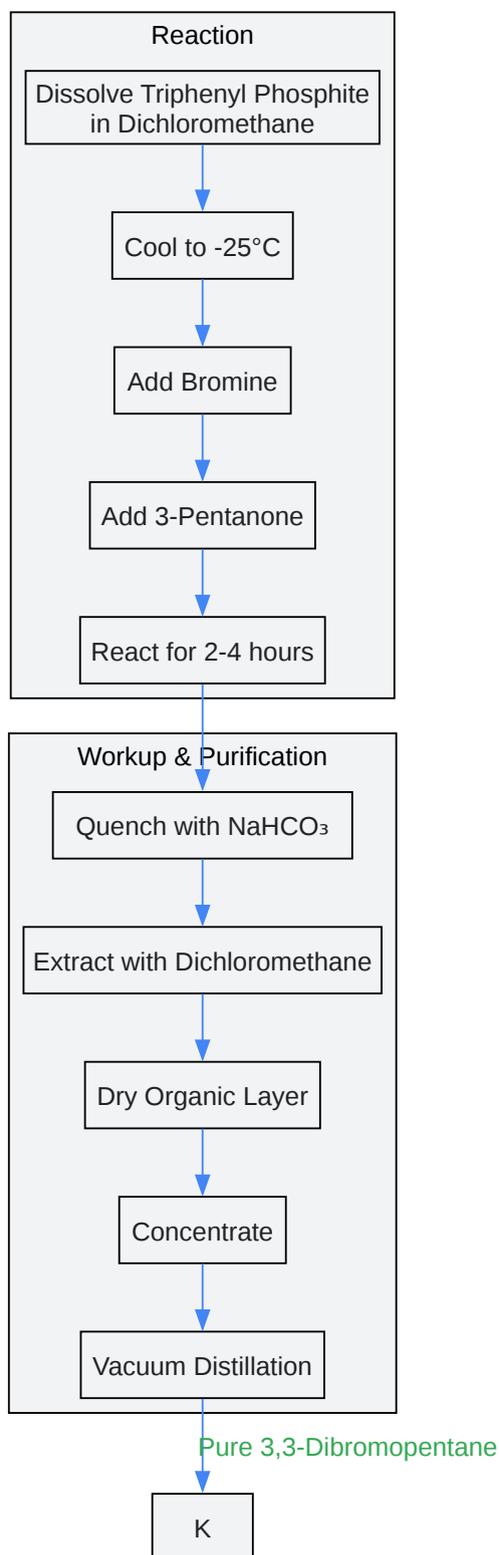
- Nitrogen or Argon gas (for inert atmosphere)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reactions under inert atmosphere, cooling, and extraction.

Procedure:

- Under an inert nitrogen atmosphere, dissolve triphenyl phosphite in dichloromethane in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution to between  $-30^{\circ}\text{C}$  and  $-20^{\circ}\text{C}$  using a suitable cooling bath (e.g., dry ice/acetone).
- Slowly add bromine to the cooled solution while maintaining the temperature.
- Following the bromine addition, slowly add 3-pentanone to the reaction mixture, ensuring the temperature remains controlled.
- Allow the reaction to proceed for several hours, gradually warming to room temperature.
- Upon completion, quench the reaction by carefully adding a saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude **3,3-dibromopentane** by vacuum distillation.

Workflow Diagram:

## Synthesis Workflow for 3,3-Dibromopentane



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Caption: General experimental workflow for the synthesis of **3,3-dibromopentane**.

## Reactivity and Applications

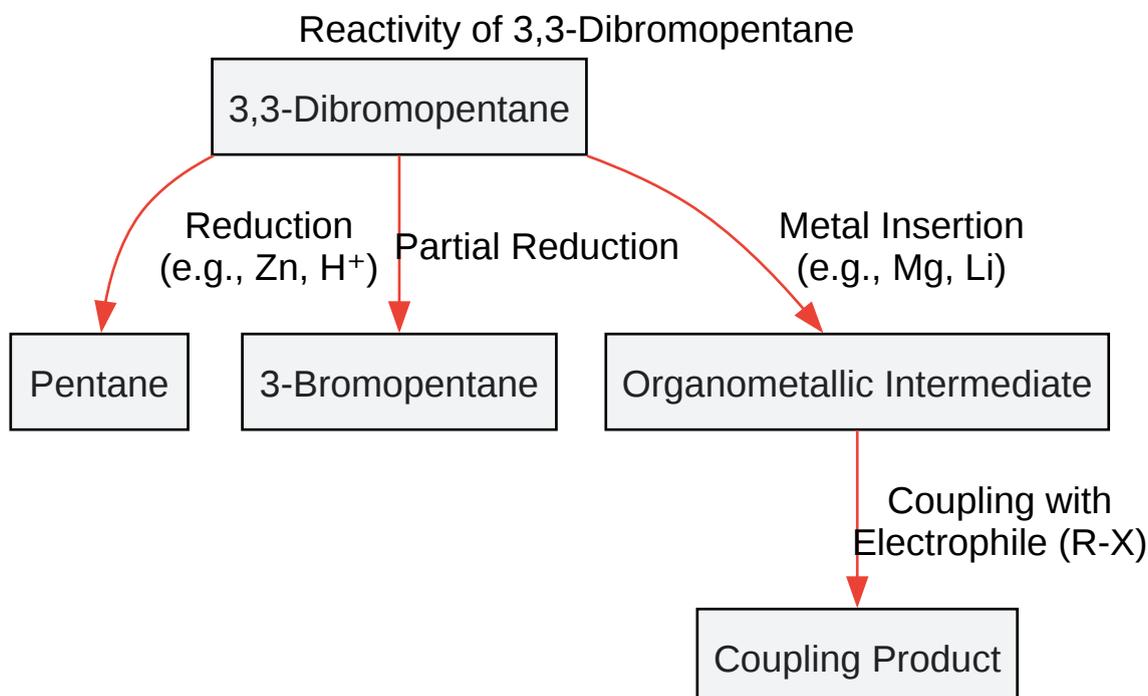
**3,3-Dibromopentane**, as a geminal dihalide, is a versatile intermediate in organic synthesis. The two bromine atoms on the same carbon create a reactive site for various transformations.

### Key Reactions of Gem-Dihalides

Gem-dihalides can undergo several important reactions, including:

- Reduction: They can be reduced to the corresponding alkane or monohalogenated alkane.
- Metal-Catalyzed Coupling Reactions: These compounds are precursors for organometallic reagents and can participate in cross-coupling reactions to form new carbon-carbon bonds.
- Elimination Reactions: Under basic conditions, they can undergo elimination to form alkynes, although this is less common for non-vinyl gem-dihalides.

Reaction Pathway Diagram:



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Caption: General reaction pathways for gem-dihalides like **3,3-dibromopentane**.

## Safety and Handling

Due to the lack of specific safety data for **3,3-dibromopentane**, it is prudent to handle it with the same precautions as other brominated hydrocarbons, which are generally considered hazardous.

## Hazard Identification and Precautions

Based on data for similar compounds like 3-bromopentane and other dibromopentanes, the following hazards should be considered.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Hazard Category	GHS Classification (Anticipated)	Precautionary Statements (Examples)
Flammability	Flammable Liquid (Category 2 or 3)	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. <a href="#">[6]</a> <a href="#">[8]</a>
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[6]</a> <a href="#">[8]</a> P302+P352: IF ON SKIN: Wash with plenty of water.
Eye Damage/Irritation	Causes serious eye irritation (Category 2A)	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[6]</a> <a href="#">[8]</a>
Target Organ Toxicity	May cause respiratory irritation (Single Exposure, Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[6]</a> <a href="#">[8]</a> P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[6]</a>

## Handling and Storage

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Personal Protective Equipment (PPE): Wear safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[3][6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat and ignition sources.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[6]

This guide is intended for informational purposes for qualified research personnel. Always consult a comprehensive Safety Data Sheet (SDS) before handling any chemical and perform a thorough risk assessment.

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## References

- 1. 3,3-Dibromopentane | C<sub>5</sub>H<sub>10</sub>Br<sub>2</sub> | CID 13555730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pentane, 3,3-dibromo- synthesis - chemicalbook [chemicalbook.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.be [fishersci.be]
- 8. chemicalbook.com [chemicalbook.com]
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